Safety data sheet (SDS) for methyl 4-(2-bromopropanoyl)benzoate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Methyl 4-(2-bromopropanoyl)benzoate*
CAS No.:	*58764-22-0*
Cat. No.:	*B8708192*

Get Quote

Technical Guide & SDS: Methyl 4-(2-bromopropanoyl)benzoate

Document Control:

- Type: Technical Safety & Handling Guide
- Applicability: Research & Development, Drug Discovery, ATRP Polymerization

Identification & Molecular Architecture[1]

This compound acts as a bifunctional building block: the aryl ester provides a handle for further derivatization or solubility, while the

-bromo ketone serves as a potent electrophile for substitution reactions or as an initiator for Atom Transfer Radical Polymerization (ATRP).

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	Methyl 4-(2-bromopropanoyl)benzoate
Synonyms	Methyl 4-(2-bromopropionyl)benzoate; 4-(2-Bromopropanoyl)benzoic acid methyl ester
Molecular Formula	
Molecular Weight	~271.11 g/mol
Structural Features	Para-substituted benzene; Methyl ester; Secondary -bromo ketone
Physical State	Solid (Low melting point) or Viscous Oil (depending on purity/temperature)
Solubility	Soluble in DCM, Chloroform, THF, Ethyl Acetate; Insoluble in Water

Molecular Structure & Reactivity Logic

The molecule contains a secondary alkyl bromide adjacent to a carbonyl group. This geometry significantly increases the electrophilicity of the

-carbon, making it highly susceptible to nucleophilic attack (

).

Core Hazard Driver: The

-bromo ketone moiety is a lachrymator and alkylating agent. It reacts irreversibly with biological nucleophiles (cysteine thiols, lysine amines) in proteins.

Hazard Identification (The "Why" Behind the Hazard)

GHS Classification (Derived from Homologs):

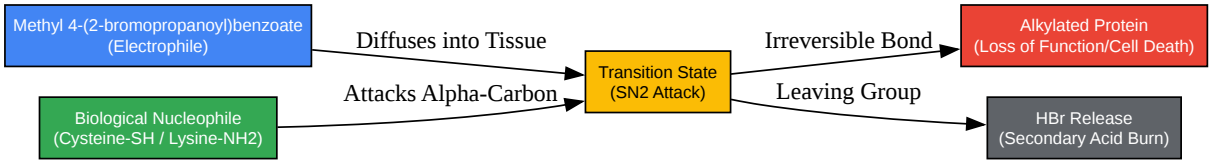
- Signal Word: DANGER

© 2026 BenchChem. All rights reserved.

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Eye Damage: Category 1.[1]
- Sensitization: Skin Sensitizer (Potential).
- Specific Target Organ Toxicity: Respiratory Irritation (Lachrymator).

Mechanism of Toxicity: Biological Alkylation

Unlike simple acids that burn via pH change, this compound burns via chemical alkylation. It transfers the propanoyl-benzoate group to the proteins in your skin and eyes, denaturing them permanently.



Click to download full resolution via product page

Caption: Mechanism of action for

-bromo ketone toxicity. The compound alkylates tissue proteins while simultaneously releasing hydrobromic acid.

Handling & Storage Protocols

Expert Insight: Standard nitrile gloves are often insufficient for long-term handling of

-halo ketones due to permeation. Double-gloving or using Silver Shield®/Laminate gloves is recommended for concentrated handling.

Storage Parameters

- Temperature: 2–8°C (Refrigerate).

© 2026 BenchChem. All rights reserved.

- Atmosphere: Inert gas (Argon/Nitrogen). Oxygen and moisture can lead to hydrolysis of the ester or degradation of the bromide.
- Light: Protect from light (Amber vial). Photolysis can cleave the C-Br bond.

Operational Workflow

- Engineering Controls: All weighing and transfers must occur inside a certified chemical fume hood.
- Lachrymator Precautions: Do not transport open vessels outside the hood. Vapors will cause immediate tearing and respiratory distress.
- Glassware: Rinse all glassware with a "Quenching Solution" (see Section 4) before removing it from the hood for washing.

Emergency Response & Decontamination

The Self-Validating Decontamination System: Do not rely on water alone.

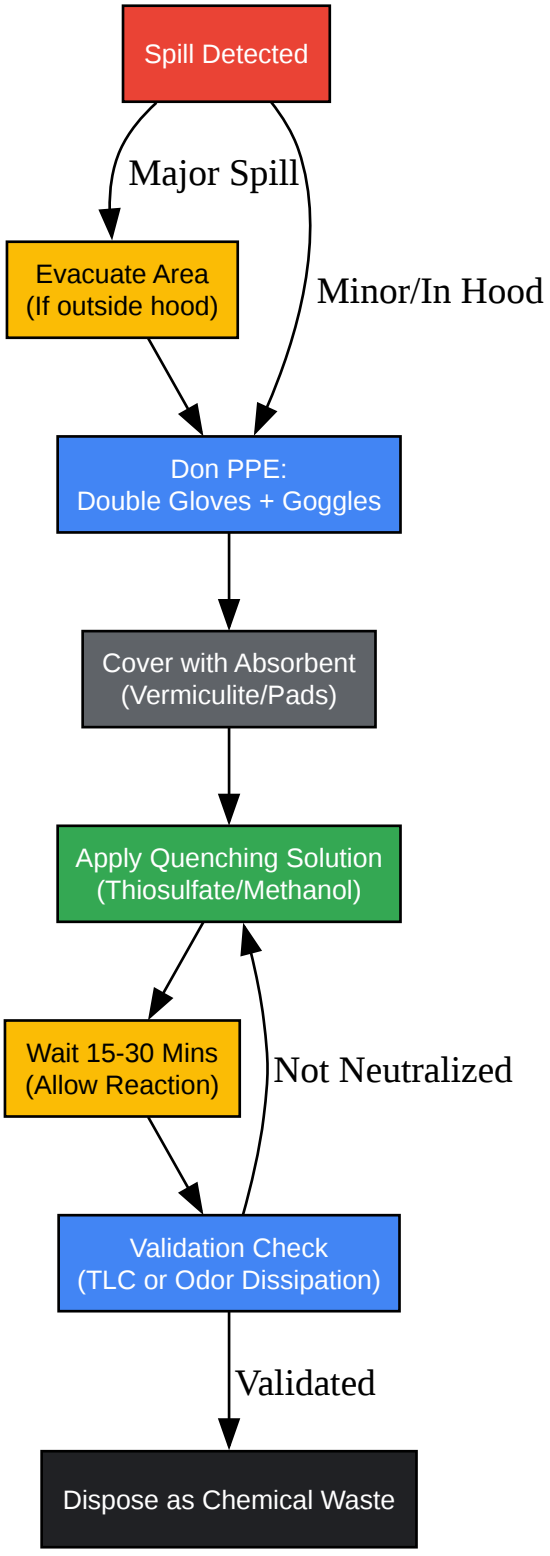
-bromo ketones are hydrophobic; water will just spread the chemical. You must chemically destroy the electrophile using a nucleophile.

Quenching Solution Recipe:

- 5% Sodium Thiosulfate (

) or 5% Ammonia solution in aqueous methanol.
- Mechanism:[2] The thiosulfate/amine rapidly displaces the bromine, converting the toxic lachrymator into a harmless water-soluble salt.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Step-by-step decision matrix for safely neutralizing

© 2026 BenchChem. All rights reserved.

-bromo ketone spills.

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes, then seek medical attention.[3] Note: Pain may be delayed but damage is ongoing.
- Skin Contact: Wash with soap and water. Do not use ethanol (it may increase skin absorption). Treat as a chemical burn.
- Inhalation: Move to fresh air. If breathing is difficult, oxygen should be administered by trained personnel.

Synthesis & Application Context

Primary Use: Researchers typically utilize this compound as an ATRP Initiator. The secondary bromide bond strength is optimal for the reversible activation/deactivation cycles required for controlled radical polymerization of styrenes or acrylates.

Synthesis Route (General):

- Precursor: Methyl 4-propionylbenzoate.
- Bromination: Reaction with Bromine (

) or Phenyltrimethylammonium tribromide (PTAB) in Acetic Acid or DCM.
- Purification: Recrystallization (from Ethanol/Hexane) or Column Chromatography. Caution: Silica gel can cause degradation if acidic.

Spectroscopic Validation (Expected):

- 1H NMR (

  ): Look for the quartet at

  ~5.2-5.4 ppm (CH-Br) and the doublet at

  ~1.8 ppm (

© 2026 BenchChem. All rights reserved.

). The methyl ester singlet appears at

~3.9 ppm.

References

- PubChem. (n.d.).[4] Methyl 4-(2-bromoacetyl)benzoate (Homologous Safety Data). National Library of Medicine. Retrieved February 25, 2026, from [Link]

- Matyjaszewski, K., & Xia, J. (2001). Atom Transfer Radical Polymerization. Chemical Reviews, 101(9), 2921–2990.
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Methyl 4-(2-bromoacetyl)benzoate | C10H9BrO3 | CID 13612771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. prepchem.com [prepchem.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. Methyl 4-(2-bromoacetyl)benzoate | C10H9BrO3 | CID 13612771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safety data sheet (SDS) for methyl 4-(2-bromopropanoyl)benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8708192/docs#safety-data-sheet-sds-for-methyl-4-2-bromopropanoyl-benzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.